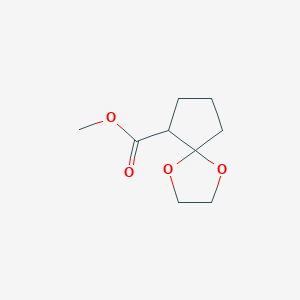

Methyl 1,4-dioxaspiro[4.4]nonane-6-carboxylate

• Molecular Formula: C9H14O4
• Molecular Weight: 186.20 g/mol
• IUPAC Name: methyl 1,4-dioxaspiro[4.4]nonane-9-carboxylate
• InChI: InChI=1S/C9H14O4/c1-11-8(10)7-3-2-4-9(7)12-5-6-13-9/h7H,2-6H2,1H3
• InChI Key: PYKRPRJLEJBNOC-UHFFFAOYSA-N
• Canonical SMILES: COC(=O)C1CCCC12OCCO2

Description

Methyl 1,4-dioxaspiro[4.4]nonane-6-carboxylate is a useful research compound. Its molecular formula is C9H14O4 and its molecular weight is 186.20 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods I

Procedure details

A reflux condenser equipped with a Dean-Stark water separator was attached to a round bottom flask containing methyl 2-cyclopentanonecarboxylate (2 ml, 16.2 mmol), ethylene glycol (994 μl, 17.8 mmol), p-toluenesulfonic acid monohydrate (139 mg, 0.73 mmol), and benzene (30 ml). The mixture was heated under reflux for 2 hours. To the reaction mixture, triethylamine (0.22 ml) was added and the mixture was concentrated and purified by silica gel column chromatography (elution solvent: ethyl acetate/heptane=1/9, 1/1) to obtain the title compound (2.12 g, yield 70.3%) as a colorless oil.

Synthesis routes and methods II

Procedure details

A reflux condenser equipped with a Dean-Stark water separator was attached to a round bottom flask containing methyl 2-cyclopentanonecarboxylate (2 ml, 16.2 mmol), ethylene glycol (994 μl, 17.8 mmol), p-toluenesulfonic acid monohydrate (139 mg, 0.73 mmol), and benzene (30 ml). The mixture was heated under reflux for 2 hours. To the reaction mixture, triethylamine (0.22 ml) was added and the mixture was concentrated and purified by silica gel column chromatography (elution solvent: ethyl acetate/heptane=1/9, 1/1) to obtain the title compound (2.12 g, yield 70.3%) as a colorless oil.
